

Application Notes: Ferrous Ammonium Sulfate in the Determination of Chemical Oxygen Demand (COD)

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Compound of Interest

Compound Name: Azanium;hexahydrate

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Introduction

Chemical Oxygen Demand (COD) is a critical parameter in water quality assessment, representing the amount of oxygen required to chemically oxidize the organic and inorganic matter present in a water sample. The dichromate reflux method is a widely accepted standard for COD determination due to its high oxidative capacity, applicability to a broad range of samples, and ease of use.^{[1][2]} In this method, Ferrous Ammonium Sulfate (FAS) serves as a crucial titrant to quantify the excess oxidant remaining after the digestion of the sample, thereby allowing for the calculation of the COD value.^{[3][4][5]}

These application notes provide detailed protocols for the use of Ferrous Ammonium Sulfate in the titrimetric determination of COD, intended for researchers, scientists, and professionals in drug development who require accurate and reliable water quality analysis.

Principle of the Method

The determination of COD using the dichromate method involves a two-step process:

- **Oxidation:** The water sample is refluxed with a known excess of a strong oxidizing agent, potassium dichromate ($K_2Cr_2O_7$), in a concentrated sulfuric acid medium.^{[2][4]} A silver sulfate catalyst is used to promote the oxidation of a wider range of organic compounds.^[1]

During this step, the organic matter in the sample is oxidized, and the hexavalent chromium (Cr^{6+}) in the dichromate is reduced to the trivalent state (Cr^{3+}).^[3]

- Titration: After the digestion is complete, the amount of unreacted (excess) potassium dichromate is determined by titrating the solution with a standardized solution of Ferrous Ammonium Sulfate (FAS).^{[3][4][5]} The FAS reduces the remaining Cr^{6+} to Cr^{3+} . The endpoint of the titration is identified by a sharp color change using a ferroin indicator, from a blue-green to a reddish-brown.^{[4][6]} The amount of FAS used is directly proportional to the excess dichromate, and by subtracting this from the initial amount of dichromate, the amount consumed during the oxidation of the sample can be calculated.

The logical relationship of the key chemical reactions is illustrated in the diagram below.

Caption: Logical flow of the COD determination process.

Experimental Protocols

Reagent Preparation

Caution: Proper safety precautions, including the use of personal protective equipment (goggles, gloves, lab coat) and a fume hood, should be followed when handling concentrated acids and other hazardous chemicals.^[1]

- Standard Potassium Dichromate Solution (0.25 N): Dissolve 12.259 g of primary standard grade $\text{K}_2\text{Cr}_2\text{O}_7$ (previously dried at 103-105°C for at least 2 hours) in distilled water and dilute to 1000 mL in a volumetric flask.^{[1][7]}
- Sulfuric Acid Reagent with Silver Sulfate: Add 22 g of reagent grade silver sulfate (Ag_2SO_4) to a 4 kg bottle of concentrated sulfuric acid (H_2SO_4) and mix until dissolved. This may take 1-2 days.^[1]
- Mercuric Sulfate (HgSO_4): Use reagent grade crystals.^[1] Mercuric sulfate is added to complex chloride ions, which can interfere with the oxidation process.^[1]
- Ferrous Ammonium Sulfate (FAS) Titrant (approx. 0.25 N): Dissolve 98 g of $\text{Fe}(\text{NH}_4)_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ in distilled water. Slowly add 20 mL of concentrated H_2SO_4 , cool the solution, and then dilute to 1000 mL with distilled water.^[4] This solution must be standardized daily.

- Ferriin Indicator Solution: Dissolve 1.485 g of 1,10-phenanthroline monohydrate and 0.695 g of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ in distilled water and dilute to 100 mL. Alternatively, a commercially prepared solution can be used.[\[1\]](#)[\[5\]](#)

Standardization of Ferrous Ammonium Sulfate (FAS)

The FAS solution is unstable and must be standardized daily before use.[\[1\]](#)[\[4\]](#)

- Dilute 25.00 mL of the standard $\text{K}_2\text{Cr}_2\text{O}_7$ solution to about 100 mL with distilled water.
- Slowly and carefully add 30 mL of concentrated H_2SO_4 and allow the solution to cool to room temperature.[\[1\]](#)
- Add 2-3 drops of ferriin indicator.
- Titrate the solution with the FAS titrant until the color changes sharply from blue-green to reddish-brown.[\[4\]](#) This is the endpoint.
- Record the volume of FAS used. The normality of the FAS solution is calculated using the following formula:

$$\text{Normality of FAS} = (\text{Volume of } \text{K}_2\text{Cr}_2\text{O}_7 \text{ (mL)} \times 0.25) / \text{Volume of FAS used (mL)}$$

Sample Digestion and Titration

The following diagram illustrates the experimental workflow for COD determination.

Caption: Experimental workflow for COD determination.

- Pipette 50.0 mL of the sample (or a smaller aliquot diluted to 50.0 mL) into a 500 mL refluxing flask.[\[1\]](#)
- Add 1 g of HgSO_4 and a few glass beads.[\[1\]](#)
- Slowly add 5 mL of the sulfuric acid/silver sulfate reagent and mix well.
- Add 25.0 mL of the standard $\text{K}_2\text{Cr}_2\text{O}_7$ solution.
- Connect the flask to the condenser and reflux for 2 hours.[\[8\]](#)[\[9\]](#)

- After the reflux period, cool the apparatus to room temperature.
- Rinse the inside of the condenser with distilled water, collecting the rinsate in the flask, to a final volume of approximately 350 mL.[\[1\]](#)
- Add 2-3 drops of ferroin indicator.
- Titrate the solution with the standardized FAS until the color changes from blue-green to reddish-brown.[\[1\]](#)[\[6\]](#)
- A blank determination, using 50.0 mL of distilled water instead of the sample, must be run through the entire procedure with each batch of samples.[\[1\]](#)[\[7\]](#)

Data Presentation and Calculation

The results of the titrations should be recorded in a structured table for clarity and easy comparison.

Table 1: Standardization of Ferrous Ammonium Sulfate (FAS)

Trial	Volume of $K_2Cr_2O_7$ (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of FAS Used (mL)	Calculated Normality of FAS
1	25.00				
2	25.00				
3	25.00				
Average					

Table 2: COD Titration Data

Sample ID	Sample Volume (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of FAS Used (mL)
Blank	50.0			
Sample 1	50.0			
Sample 2	50.0			
...				

Calculation of COD

The COD is calculated using the following formula:

$$\text{COD (mg/L)} = [(A - B) \times M \times 8000] / \text{Volume of sample (mL)}$$

Where:

- A = Volume of FAS used for the blank (mL)[2]
- B = Volume of FAS used for the sample (mL)[2]
- M = Molarity (Normality) of the FAS solution[2]
- 8000 = a factor representing the milliequivalent weight of oxygen (8) multiplied by 1000 mL/L[2]

Interferences

- Chlorides: Chloride is the most significant interference as it is oxidized by dichromate, leading to a positive error.[7] The addition of mercuric sulfate complexes the chloride ions, effectively removing this interference.[1]
- Nitrites: Nitrites can also be oxidized, causing a positive interference. Sulfamic acid can be added to eliminate this interference, although it is not always necessary.
- Volatile Organic Compounds: Some volatile organic compounds may be lost during the addition of sulfuric acid. This can be minimized by cooling the sample during the acid

addition.[7]

By following these detailed protocols and application notes, researchers and scientists can confidently and accurately determine the Chemical Oxygen Demand of water samples, ensuring high-quality data for their research and development activities.

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